

Application Note and Protocol: Preparation of PF-05381941 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **PF-05381941**, a potent dual inhibitor of TAK1/p38 α , using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental assays.

Physicochemical Properties of PF-05381941

A summary of the key quantitative data for **PF-05381941** is presented in the table below for easy reference.



Property	Value	Source(s)
Molecular Weight	466.53 g/mol	[1][2]
Chemical Formula	C27H26N6O2	[1][3]
CAS Number	1474022-02-0	[1][3]
Appearance	Solid powder	[3]
Solubility in DMSO	100 mg/mL (214.35 mM)	[1][2][4]
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years	[1][3]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1][2][4]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **PF-05381941** in DMSO. The concentration can be adjusted as needed by modifying the mass of the compound or the volume of the solvent accordingly.

2.1. Materials

- PF-05381941 solid powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), hygroscopic DMSO can impact solubility[4]
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- · Ultrasonic water bath



2.2. Safety Precautions

- Always handle **PF-05381941** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Consult the Material Safety Data Sheet (MSDS) for PF-05381941 before handling.
- This product is for research use only and is not intended for human or veterinary use.

2.3. Step-by-Step Procedure

- Equilibration: Allow the vial containing **PF-05381941** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Carefully weigh the desired amount of PF-05381941 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.67 mg of the compound.
 - Calculation: Mass (mg) = Desired Volume (L) x Desired Concentration (mol/L) x Molecular
 Weight (g/mol) x 1000 (mg/g)
 - Example: 0.001 L x 0.010 mol/L x 466.53 g/mol x 1000 mg/g = 4.6653 mg
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the weighed powder. For 4.67 mg of PF-05381941, add 1 mL of DMSO to achieve a 10 mM concentration.

Dissolution:

- Cap the vial securely and vortex thoroughly for 1-2 minutes.
- To ensure complete dissolution, place the vial in an ultrasonic water bath for 10-15 minutes.[1][2][4]
- If precipitation persists, the tube may be gently warmed to 37°C and sonicated again.

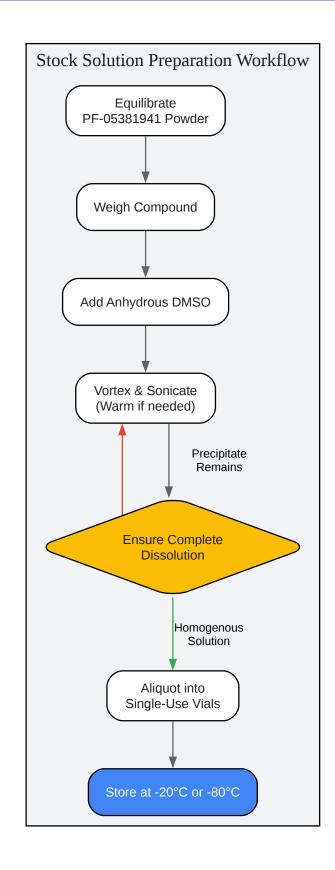


- Aliquotting: Once the solution is clear and homogenous, divide the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2][4] Ensure the vials are tightly sealed.

Visualized Workflow and Signaling Pathway

The following diagrams illustrate the stock solution preparation workflow and the signaling pathway targeted by **PF-05381941**.

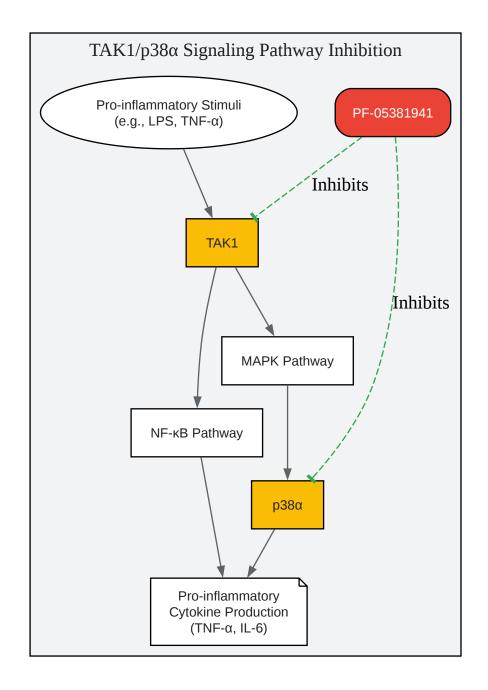




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Caption: Workflow for **PF-05381941** stock solution preparation.





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Caption: **PF-05381941** dual inhibition of TAK1 and p38 α .

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